

physical properties of 1,3-cyclooctadiene including melting and boiling points

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Compound of Interest

Compound Name: Cycloocta-1,3-diene

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An In-depth Technical Guide to the Physical Properties of 1,3-Cyclooctadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 1,3-cyclooctadiene, a versatile cyclic diene utilized in organic synthesis, coordination chemistry, and the production of polymers, fragrances, and pharmaceuticals.^[1] The information herein is intended to support research and development activities by providing reliable physical data, detailed experimental methodologies for its verification, and a logical workflow for its characterization.

Core Physical Properties

1,3-Cyclooctadiene (CAS No: 1700-10-3, (Z,Z)-isomer CAS No: 3806-59-5) is a colorless liquid with a strong odor.^[1] It is less dense than water and insoluble in it.^[2] The molecule has a molecular weight of 108.18 g/mol .^{[1][2][3][4]}

The key physical properties of 1,3-cyclooctadiene are summarized in the table below. The data represents the more common (Z,Z)- or cis,cis-isomer. It is important to note that boiling points can vary significantly with pressure.

Physical Property	Value	Notes
Melting Point	-53 °C to -51 °C[1][5][6]	
Boiling Point	142-144 °C	At atmospheric pressure (lit.)
55 °C[1][5][6]	At 34 mmHg (lit.)	
Density	0.869 g/mL[6]	At 25 °C (lit.)
0.873 g/mL[1]	At 20 °C (lit.)	
Refractive Index (n _{20/D})	1.493 - 1.494[1][3][5]	At 20 °C
Flash Point	24 °C - 25 °C (75.2 °F - 77.0 °F)	Closed cup
Molecular Formula	C ₈ H ₁₂ [1][2][3]	
Molecular Weight	108.18 g/mol [1][2][3][4]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for compound identification and purity assessment.[7][8][9][10] The following sections describe generalized, yet detailed, methodologies for measuring the melting and boiling points of a compound like 1,3-cyclooctadiene.

Since 1,3-cyclooctadiene has a very low melting point (-53 °C), this procedure would require a specialized low-temperature apparatus. The general principle, however, remains the same.

Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.[9]

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solidified 1,3-cyclooctadiene is finely powdered and packed into a capillary tube to a height of 1-2 mm.[8] The tube is sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in the heating block of a melting point apparatus.[7] For this compound, a cryostat or a specialized low-

temperature stage would be necessary.

- Heating: The apparatus is cooled to well below the expected melting point. The temperature is then raised slowly, at a rate of about 1-2 °C per minute, near the anticipated melting point to ensure thermal equilibrium.^[7]
- Observation: The sample is observed through a magnifying lens. Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.^[10]
 - T2: The temperature at which the last crystal of the solid disappears.^[10]
- Reporting: The melting point is reported as the range from T1 to T2. A narrow range (e.g., 0.5-1.0 °C) is indicative of a pure compound.^{[8][10]} Impurities typically cause a depression and broadening of the melting point range.^{[7][8][9]}

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^[11]

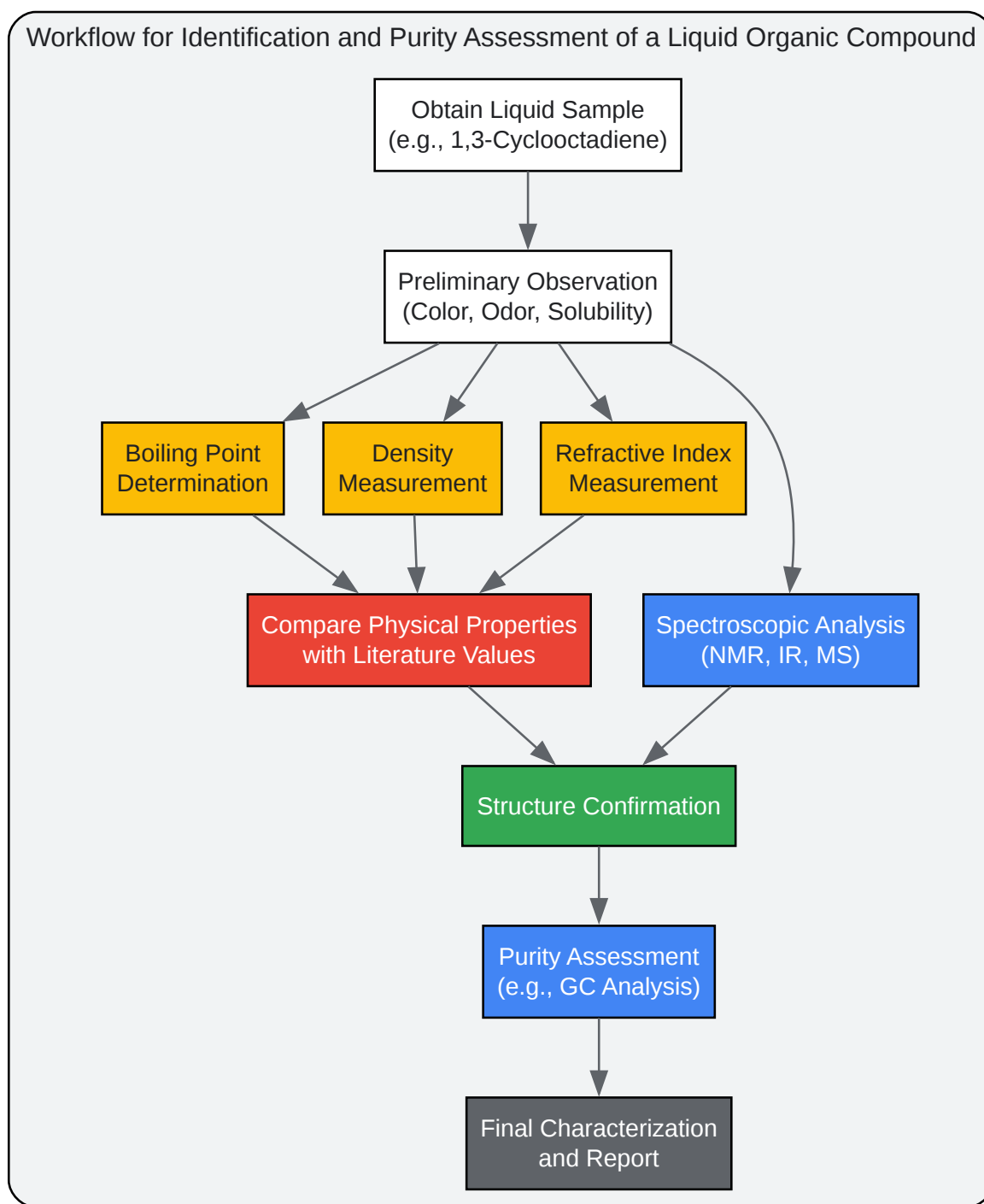
Methodology: Micro-Boiling Point (Thiele Tube) Method This method is suitable for small sample volumes.^{[12][13]}

- Sample Preparation: A few milliliters of liquid 1,3-cyclooctadiene are placed into a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed into the liquid.^[12]
- Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band. The bulb of the thermometer should be aligned with the sample.^[12] This entire assembly is then immersed in a Thiele tube containing a high-boiling-point oil (e.g., mineral oil).^[13]
- Heating: The side arm of the Thiele tube is gently and evenly heated with a Bunsen burner or other heat source.^{[12][13]} This design ensures uniform heating of the oil bath via convection.
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[13]

- **Measurement:** At this point, heating is discontinued. The apparatus is allowed to cool slowly. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[\[12\]](#)[\[13\]](#)
- **Pressure Correction:** The atmospheric pressure should be recorded, as the boiling point is dependent on it.[\[11\]](#)[\[12\]](#)

Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the identification and purity assessment of a liquid organic compound such as 1,3-cyclooctadiene, integrating the determination of its physical properties with spectroscopic analysis.



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Caption: Workflow for the characterization of a liquid organic compound.

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